

Proper Disposal Procedures for Catocene

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Compound of Interest

Compound Name: Catocene

Cat. No.: B1518647

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This document provides essential safety and logistical information for the proper disposal of **Catocene**, also known as 2,2'-Bis(ethylferrocenyl) propane. Adherence to these procedures is critical to ensure personnel safety and environmental compliance.

Catocene Identification and Hazard Profile

Catocene is an organometallic compound, specifically a bisferrocene derivative, used as an efficient burning rate catalyst in composite solid propellants.[1][2][3][4][5] It is a brown-red viscous liquid at room temperature.[2][3][5]

Primary Hazards:

- Harmful if swallowed[6]
- May cause an allergic skin reaction[6]
- May cause damage to organs through prolonged or repeated exposure[7]
- Very toxic to aquatic life with long-lasting effects[7]

Regulatory and Safety Information: Always consult the Safety Data Sheet (SDS) for **Catocene** before handling or disposal.[8] The SDS provides comprehensive information on hazards, personal protective equipment, and emergency procedures.

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **Catocene**.

Property	Value
CAS Number	37206-42-1[1][4][5][8][9][10]
Molecular Formula	C ₂₇ H ₃₂ Fe ₂ [3][4][5][6][9]
Molecular Weight	468.25 g/mol [3][4][5][6][9]
Appearance	Brown-red viscous liquid[2][3][5]
Purity	≥97.5%[2][4][5]
Iron (Fe) Content	23.3 - 24.3%[2][4][5]
Density (at 20°C)	1.2910 - 1.2960 g/cm ³ [2][3][5]
Viscosity (at 25°C)	< 2.8 Pa·s[2][3][5]
Moisture Content	< 0.08%[2][3][5]
Thermal Decomposition	Approximately 180°C (exothermic)[3]

Personal Protective Equipment (PPE) Protocol

Before initiating any disposal procedures, ensure the following personal protective equipment is worn:

- Eye Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[8]
- Hand Protection: Handle with chemical-impermeable gloves that have been inspected prior to use.[8]
- Body Protection: Wear fire/flammable resistant and impervious clothing.[8]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[8]

Step-by-Step Disposal Protocol

The disposal of **Catocene** must be conducted in accordance with all applicable federal, state, and local regulations. Discharge into sewers or the environment must be strictly avoided.^[8]

Step 1: Waste Collection and Segregation

- Collect waste **Catocene** and any contaminated materials (e.g., absorbent pads, gloves, weighing paper) in a designated, compatible, and properly labeled hazardous waste container.
- Do not mix **Catocene** waste with other waste streams.^[7] Keep it in a suitable, closed container.^[8]
- Ensure the exterior of the waste container is clean and free from contamination.^[11]

Step 2: Container Labeling

- Label the waste container clearly with "Hazardous Waste" and the full chemical name: "**Catocene**, 2,2'-Bis(ethylferrocenyl) propane".
- Include the approximate concentration and volume of the waste.
- Note the associated hazards (e.g., Toxic, Environmental Hazard).

Step 3: Storage of Waste

- Store the sealed waste container in a designated hazardous waste accumulation area.
- This area should be a dry, cool, and well-ventilated place, away from incompatible materials and sources of ignition.^[8]
- Store the container in a secondary containment bin to prevent the spread of material in case of a leak.

Step 4: Scheduling Waste Disposal

- Contact your institution's Environmental Health & Safety (EH&S) department or a licensed chemical waste disposal contractor to arrange for pickup and disposal.
- Provide the waste contractor with the Safety Data Sheet (SDS) for **Catocene**.
- The primary method of disposal is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[8\]](#)

Step 5: Decontamination of Empty Containers

- Empty **Catocene** containers are also considered hazardous waste.
- Containers can be triple-rinsed with a suitable solvent (e.g., acetone, ethanol) to decontaminate them. The rinsate must be collected as hazardous waste.
- Alternatively, the packaging can be punctured to render it unusable and then disposed of in a sanitary landfill, or through controlled incineration if combustible.[\[8\]](#)

Emergency Procedures for Spills

In the event of a **Catocene** spill, follow these procedures:

- Evacuate and Secure the Area: Immediately evacuate personnel from the affected area and restrict access. Keep people away from and upwind of the spill.[\[8\]](#)
- Ensure Ventilation: Provide adequate ventilation to the area.[\[8\]](#)
- Remove Ignition Sources: Eliminate all sources of ignition. Use spark-proof tools and explosion-proof equipment.[\[8\]](#)
- Contain the Spill: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.[\[8\]](#)
- Absorb the Spill: For small spills, absorb the liquid with an inert material (e.g., vermiculite, dry sand, or earth) and place it into a sealed, labeled hazardous waste container.
- Decontaminate the Area: Clean the spill area thoroughly with a suitable solvent and then with soap and water. Collect all cleaning materials as hazardous waste.

- Seek Medical Attention if Exposed:
 - Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen.[8]
 - Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water.[8]
 - Eye Contact: Rinse with pure water for at least 15 minutes.[8]
 - Ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[8]

Visual Workflow for Catocene Disposal

The following diagram illustrates the logical workflow for the proper disposal of **Catocene** waste.



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Caption: Logical workflow for the safe disposal of **Catocene** waste.

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References

- 1. Catocene (2,2'-Bis(ethylferrocenyl)propane) [benchchem.com]
- 2. warshel.com [warshel.com]
- 3. nbino.com [nbino.com]

- 4. Catocene|CAS No.37206-42-1|69279-97-6|TANYUN [tanyunchem.com]
- 5. CAS 37206-42-1|Catocene TDS&MSDS [tanyunchem.com]
- 6. calpaclab.com [calpaclab.com]
- 7. watson-int.com [watson-int.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. Catocene | 37206-42-1 | FC145868 | Biosynth [biosynth.com]
- 10. Catocene | CAS#:37206-42-1 | Chemsrcc [chemsrc.com]
- 11. ethz.ch [ethz.ch]
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